

experimental protocol for HFPO isomerization to hexafluoroacetone

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Compound of Interest

Compound Name: Hexafluoropropylene oxide

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An Experimental Protocol for the Catalytic Isomerization of **Hexafluoropropylene Oxide** (HFPO) to Hexafluoroacetone (HFAA) is detailed below, intended for researchers, scientists, and professionals in drug development. This document provides comprehensive application notes, detailed experimental procedures for various catalytic systems, and a summary of quantitative data.

Application Notes

The isomerization of **hexafluoropropylene oxide** (HFPO) to hexafluoroacetone (HFAA) is a crucial industrial reaction, as HFAA is a valuable intermediate in the synthesis of various fluorinated materials, including polymers and pharmaceuticals.[1][2][3] This rearrangement is typically facilitated by a catalyst, which can range from Lewis acids to solid-state catalysts. The choice of catalyst significantly impacts reaction conditions, conversion rates, and selectivity.

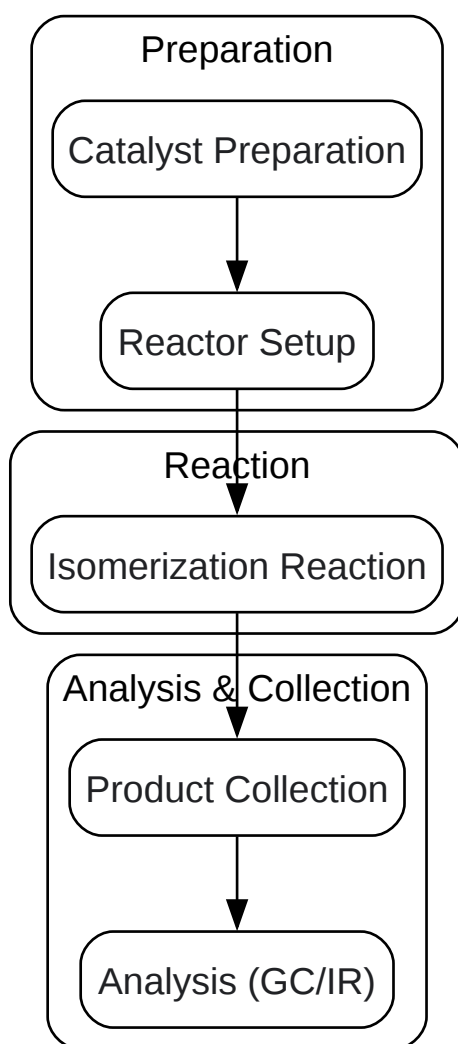
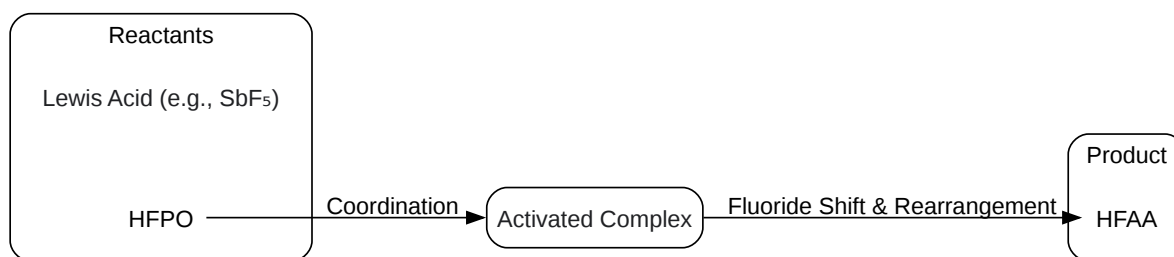
Safety Precautions:

- **Hexafluoropropylene oxide** (HFPO) is a toxic, nonflammable gas that is typically stored as a pressurized liquid.[1]
- Hexafluoroacetone (HFAA) is also a toxic and reactive compound.[4]
- Antimony pentafluoride (SbF_5) is highly corrosive and reacts violently with water.
- Hydrogen fluoride (HF) is extremely corrosive and toxic.

- All manipulations should be carried out in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety glasses, lab coat, and acid-resistant gloves, must be worn.

Reaction Mechanism

The isomerization of HFPO to HFAA is a rearrangement reaction catalyzed by Lewis acids. The Lewis acid activates the epoxide ring of HFPO, facilitating a fluoride shift to yield the more thermodynamically stable ketone, HFAA.



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